

# An In-depth Technical Guide to Sparassol: Chemical Structure, Properties, and Bioactivities

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## Compound of Interest

Compound Name: Sparassol

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## Abstract

**Sparassol**, a naturally occurring phenolic compound, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known pharmacological effects of **sparassol**. Detailed experimental protocols for its isolation, purification, and bioactivity assessment are presented, alongside a summary of quantitative data on its antifungal, insecticidal, and enzyme inhibitory properties. This document aims to serve as a foundational resource for researchers and professionals engaged in the exploration of **sparassol** for potential therapeutic and agrochemical applications.

## Chemical Structure and Physicochemical Properties

**Sparassol**, chemically known as methyl 2-hydroxy-4-methoxy-6-methylbenzoate, is an orsellinic acid derivative.[1] Its structure is characterized by a substituted benzene ring, making it a relatively simple yet biologically active molecule.

Table 1: Chemical Identifiers and Physicochemical Properties of **Sparassol**

Property	Value	Reference(s)
IUPAC Name	methyl 2-hydroxy-4-methoxy-6-methylbenzoate	[2][3]
Synonyms	Methyl everninate, Methyl 4-methoxy-6-methylsalicylate	[3]
CAS Number	520-43-4	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>	[2][3]
Molecular Weight	196.20 g/mol	[2][3]
Appearance	Prisms from water	[1]
Melting Point	67-68 °C	[1]
Solubility	Slightly soluble in hot water; freely soluble in acetone, ether, chloroform; moderately soluble in methanol, ethanol, petroleum ether	[1]
Canonical SMILES	<chem>CC1=CC(=CC(=C1C(=O)OC)O)OC</chem>	[3]
InChI Key	PFVPJOAAHSOENR-UHFFFAOYSA-N	[3]

## Biological Activities and Pharmacological Properties

**Sparassol** is primarily recognized for its potent antifungal properties.[1] It is a secondary metabolite produced by the cauliflower mushroom, *Sparassis crispa*, and is thought to play a role in the fungus's defense mechanisms.[1] Beyond its antifungal effects, recent studies have revealed a broader spectrum of bioactivities, including insecticidal and enzyme inhibitory actions.

### Antifungal Activity

**Sparassol** has demonstrated significant activity against various fungal species. Notably, it has been shown to be effective against the plant pathogenic fungus *Cladosporium cucumerinum*.<sup>[1]</sup> While the precise mechanism of its antifungal action is not fully elucidated, it is hypothesized to disrupt fungal cell membrane integrity or interfere with essential enzymatic processes.

## Insecticidal Activity

Research has highlighted the potential of **sparassol** as a natural insecticide. Studies on the spotted wing drosophila, *Drosophila suzukii*, have demonstrated its contact toxicity.<sup>[2][3]</sup>

## Nematicidal Activity

**Sparassol** has also been identified as having nematicidal properties. It has shown efficacy against the pine wood nematode, *Bursaphelenchus xylophilus*, a major pest in pine forests.<sup>[4]</sup>

## Enzyme Inhibition

A key aspect of **sparassol**'s bioactivity lies in its ability to inhibit specific enzymes. It has been identified as an inhibitor of glutathione S-transferase (GST), an enzyme family crucial for detoxification processes in many organisms, including insects.<sup>[2][3]</sup> This inhibitory action may contribute to its insecticidal effects.

Table 2: Quantitative Biological Activity Data for **Sparassol**

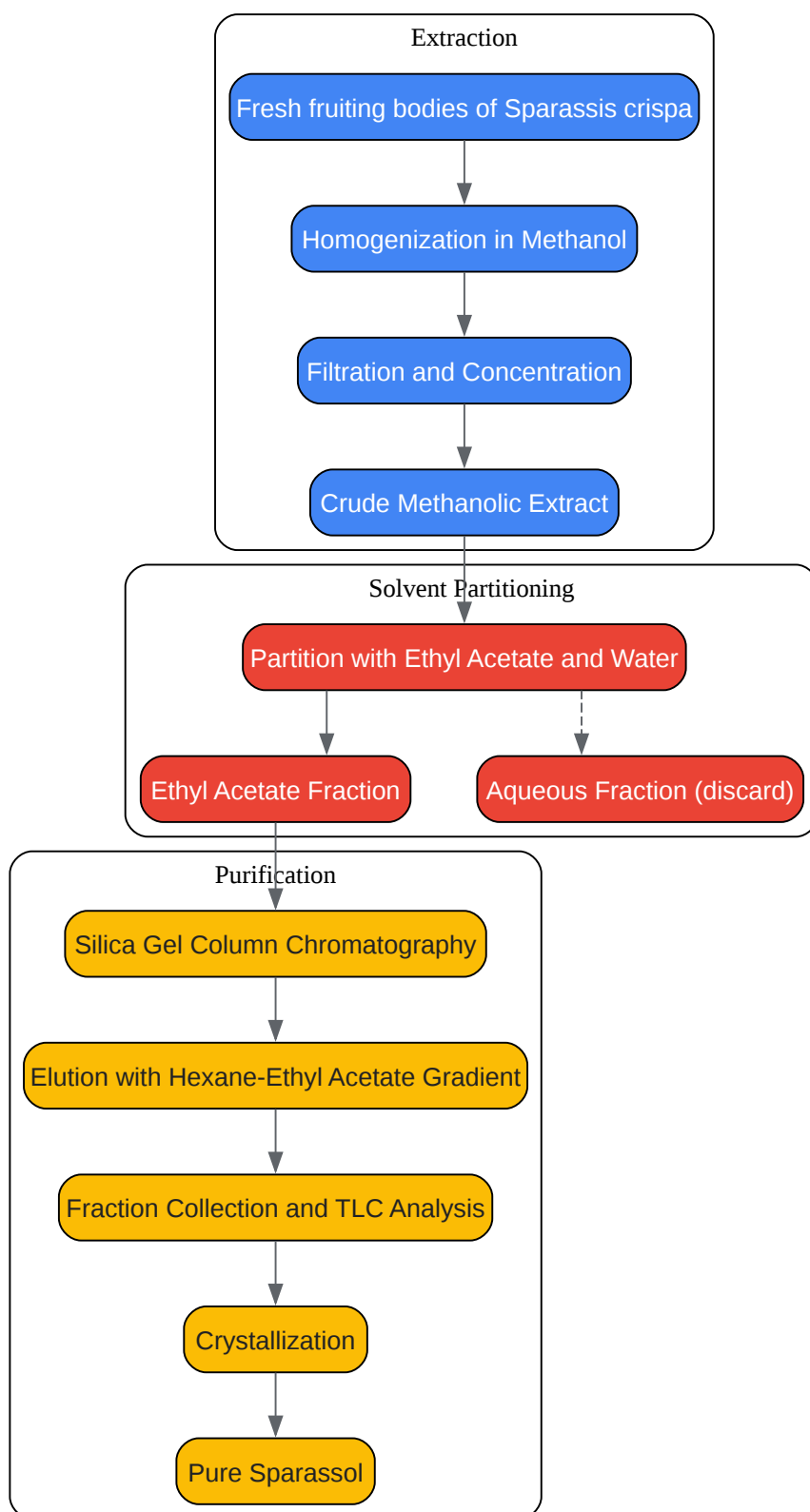
Activity Type	Test Organism/Enzyme	Metric	Value	Reference(s)
Insecticidal Activity	Drosophila suzukii (adults)	LD <sub>50</sub>	18.7 µg/fly	[2][3]
Nematicidal Activity	Bursaphelenchus xylophilus	LC <sub>50</sub>	84.92 ppm	[4]
Nematicidal Activity	Bursaphelenchus xylophilus	LC <sub>95</sub>	132.13 ppm	[4]
Enzyme Inhibition	Glutathione S-transferase (GST)	IC <sub>50</sub>	0.19 mM	[2]

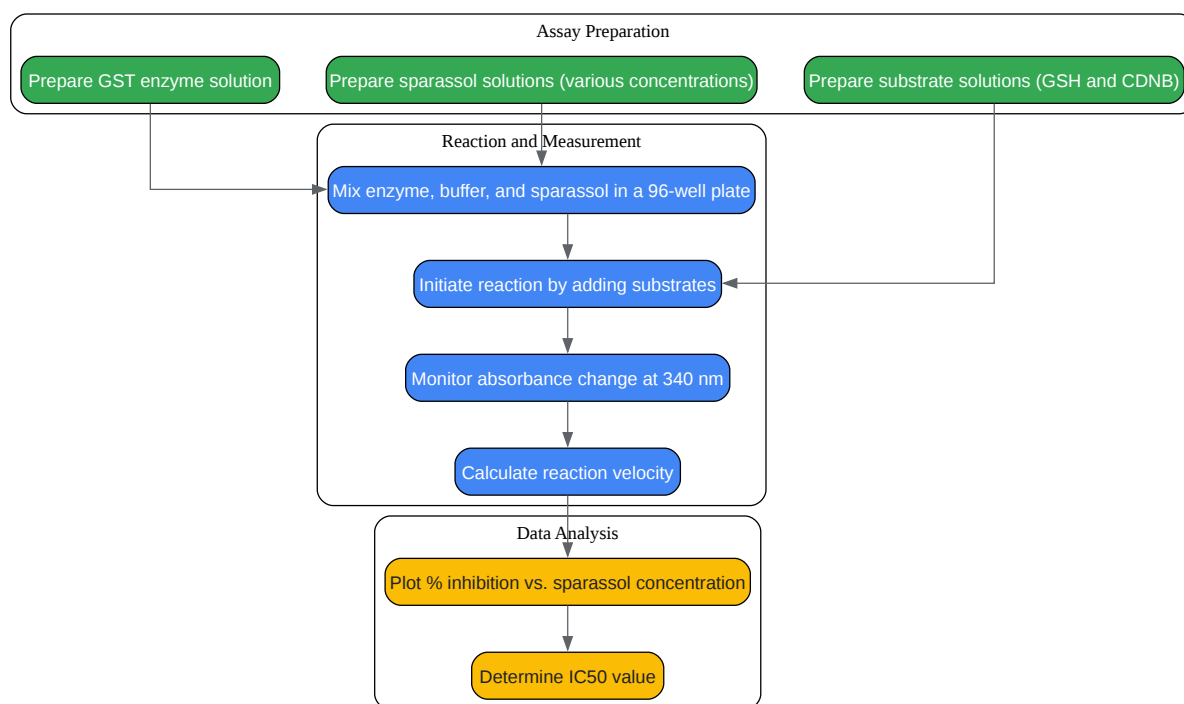
## Experimental Protocols

This section provides detailed methodologies for the isolation, purification, and biological evaluation of **sparassol**, based on established scientific literature.

### Isolation and Purification of Sparassol from Sparassis crispa

The following protocol outlines a general procedure for the extraction and purification of **sparassol** from the fruiting bodies of *Sparassis crispa*.





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